

low coupling efficiency with Diallyl N,N-diisopropylphosphoramidite

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Compound of Interest

Compound Name:	Diallyl N,N-diisopropylphosphoramidite
Cat. No.:	B140855

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Technical Support Center: Diallyl N,N-diisopropylphosphoramidite

Welcome to the Technical Support Center for **Diallyl N,N-diisopropylphosphoramidite**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance and troubleshooting for experiments involving this phosphorylating agent.

Frequently Asked Questions (FAQs)

Q1: What is **Diallyl N,N-diisopropylphosphoramidite** and what is it used for?

Diallyl N,N-diisopropylphosphoramidite is a chemical reagent used for phosphorylation, which is the process of introducing a phosphate group into a molecule.^[1] It is commonly employed in the synthesis of a variety of molecules, including peptide substrates, rhodamine dyes with phosphorylated sites, and pharmacologically active compounds such as antifungal agents and antitumor analogs.^[1]

Q2: What are the common causes of low coupling efficiency with **Diallyl N,N-diisopropylphosphoramidite**?

Low coupling efficiency with phosphoramidites, including **Diallyl N,N-diisopropylphosphoramidite**, can stem from several factors:

- **Moisture Contamination:** Phosphoramidites are highly sensitive to moisture. The presence of water in solvents or reagents can lead to the hydrolysis of the phosphoramidite, rendering it inactive for the coupling reaction.
- **Reagent Degradation:** Improper storage or handling can lead to the degradation of **Diallyl N,N-diisopropylphosphoramidite**. It should be stored at 2-8°C under an inert atmosphere. [\[2\]](#)
- **Inefficient Activation:** The phosphoramidite must be activated to react with the hydroxyl group of the substrate. An insufficient amount or poor quality of the activator can result in low coupling yields.
- **Suboptimal Reaction Conditions:** Factors such as reaction time, temperature, and the concentration of reagents can significantly impact coupling efficiency.

Q3: What activators are typically used with **Diallyl N,N-diisopropylphosphoramidite**?

1H-tetrazole is a commonly used activator for the coupling reactions involving **Diallyl N,N-diisopropylphosphoramidite**.[\[1\]](#) Other activators used in phosphoramidite chemistry, such as 4,5-dicyanoimidazole (DCI), may also be effective. The choice of activator can influence the kinetics of the reaction.

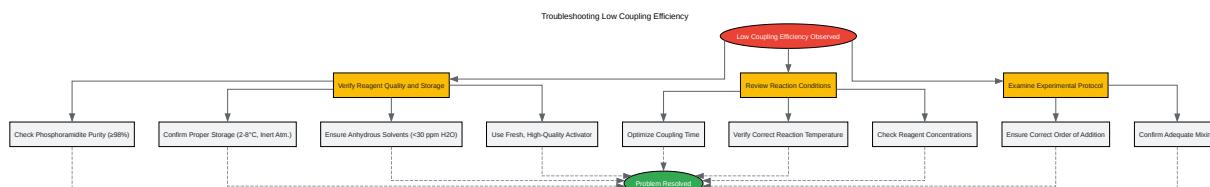
Q4: How are the diallyl protecting groups removed after phosphorylation?

The allyl protecting groups on the phosphate can be removed under mild conditions. One common method involves treatment with a palladium catalyst, such as $\text{Pd}(\text{PPh}_3)_4$, in the presence of a scavenger like pyrrolidine. This allows for deprotection without affecting other sensitive functional groups in the molecule.

Troubleshooting Guide

This guide provides a systematic approach to diagnosing and resolving issues of low coupling efficiency with **Diallyl N,N-diisopropylphosphoramidite**.

Diagram: Troubleshooting Workflow

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Caption: A logical workflow for troubleshooting low coupling efficiency.

Data Presentation

The following table summarizes key parameters and their recommended values for optimizing the coupling reaction with **Diallyl N,N-diisopropylphosphoramidite**.

Parameter	Recommended Value	Notes
Reagent Purity		
Diallyl N,N-diisopropylphosphoramidite	≥ 98%	Verify with Certificate of Analysis.
Solvent Quality		
Acetonitrile (ACN) Water Content	≤ 30 ppm	Use fresh, anhydrous grade solvent.
Reaction Conditions		
Activator Concentration (1H-tetrazole)	0.25 - 0.5 M	Optimize based on substrate.
Phosphoramidite Concentration	0.05 - 0.2 M	Dependent on the scale of the reaction.
Coupling Time	2 - 15 minutes	Substrate dependent; may require optimization.
Temperature	Room Temperature	Standard condition for most couplings.
Storage		
Diallyl N,N-diisopropylphosphoramidite	2 - 8 °C	Store under an inert atmosphere (Argon or Nitrogen). [2]

Experimental Protocols

Protocol 1: General Phosphorylation of a Primary Alcohol

This protocol describes a general method for the phosphorylation of a primary alcohol using **Diallyl N,N-diisopropylphosphoramidite**.

Materials:

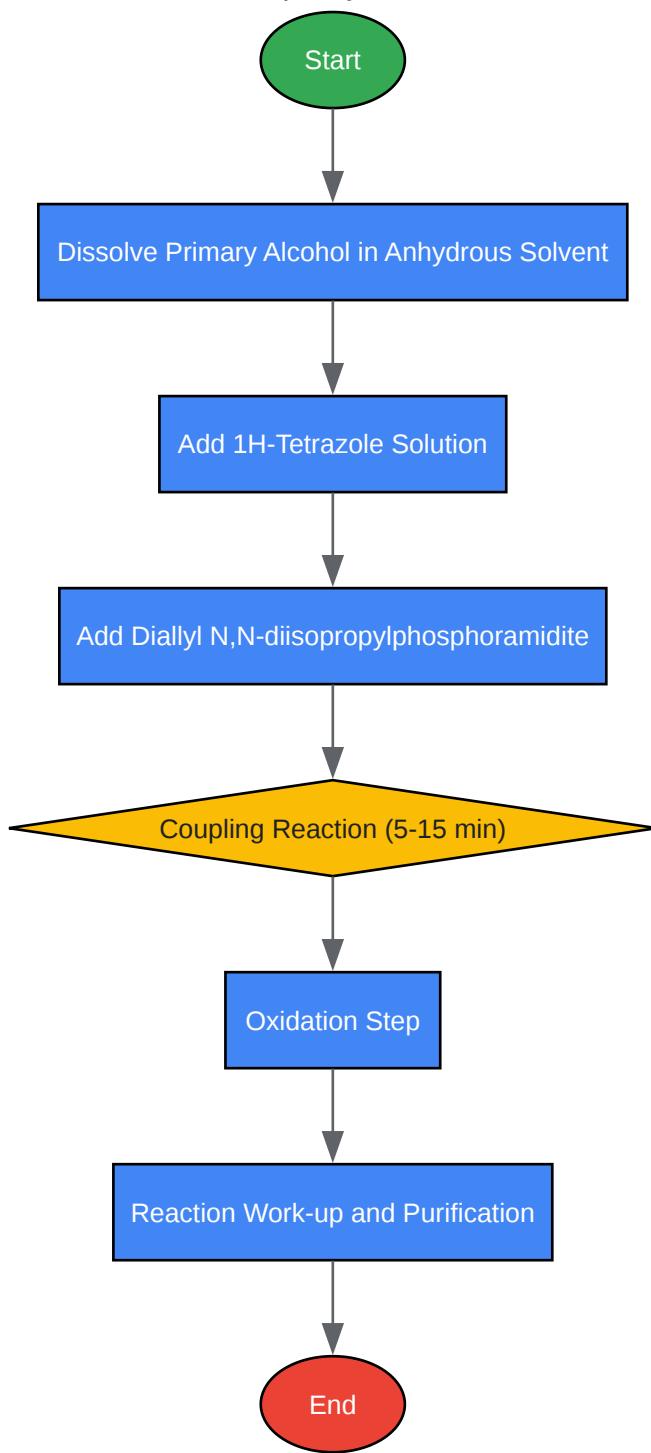
- Primary alcohol substrate
- **Diallyl N,N-diisopropylphosphoramidite**
- 1H-tetrazole solution (0.45 M in anhydrous acetonitrile)
- Anhydrous dichloromethane (DCM) or acetonitrile (ACN)
- Oxidizing agent (e.g., tert-butyl hydroperoxide or m-chloroperoxybenzoic acid (mCPBA))
- Inert gas (Argon or Nitrogen)

Procedure:

- Preparation: Under an inert atmosphere, dissolve the primary alcohol (1.0 equivalent) in anhydrous DCM or ACN.
- Activation: Add the 1H-tetrazole solution (1.1 equivalents).
- Coupling: To the solution, add **Diallyl N,N-diisopropylphosphoramidite** (1.2 equivalents) dropwise at room temperature. Stir the reaction mixture for 5-15 minutes. Monitor the reaction progress by TLC or LC-MS.
- Oxidation: Upon completion of the coupling reaction, add the oxidizing agent (1.5 equivalents) and stir for another 10-20 minutes.
- Work-up: Quench the reaction with an appropriate quenching agent (e.g., sodium sulfite solution). Extract the product with a suitable organic solvent. Purify the product by column chromatography.

Diagram: Experimental Workflow for Phosphorylation

General Phosphorylation Workflow

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Caption: A step-by-step workflow for a typical phosphorylation experiment.

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References

- 1. What is Diallyl n,n-diisopropylphosphoramidite? _Chemicalbook [chemicalbook.com]
- 2. Diallyl N,N-diisopropylphosphoramidite 126429-21-8 [sigmaaldrich.com]
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